

Understanding Glycerol Diacetate: Properties and Applications

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Compound of Interest

Compound Name: *1,2,3-Propanetriol, diacetate*

Cat. No.: B7824952

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Glycerol diacetate is the diester of glycerol and acetic acid, typically existing as a mixture of the 1,2- and 1,3-glycetyl diacetate isomers.^[2] It is a clear, colorless, and odorless viscous liquid with a high boiling point.^{[1][2]} Its hygroscopic nature, or ability to attract and hold water molecules, makes it a valuable component in formulations where moisture retention is critical. In the pharmaceutical industry, it serves as an excipient, aiding in the effective and controlled delivery of drug formulations.^[1]

Key Physical and Chemical Properties

A thorough understanding of a substance's physical and chemical properties is the foundation of its safe handling. These properties dictate its behavior under various laboratory conditions and inform the necessary safety precautions.

Property	Value	Source(s)
Chemical Formula	C7H12O5	[2] [3] [4]
Molar Mass	176.17 g/mol	[4]
Appearance	Clear, colorless, oily liquid	[1]
Boiling Point	280 °C (536 °F; 553 K)	[2] [5]
Melting Point	-30 °C (-22 °F; 243 K)	[2] [5]
Density	Approximately 1.17 - 1.18 g/mL at 25 °C	[1] [5] [6]
Solubility	Soluble in water, alcohol, and ether	[5] [6]
Flash Point	170 °C (closed cup)	

Hazard Identification and Risk Assessment

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), glycerol diacetate is generally not classified as a hazardous substance.[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

However, it is crucial to recognize that even substances with a low hazard profile can pose risks if handled improperly.

- Eye Contact: Direct contact may cause temporary or mild irritation.[\[3\]](#)[\[9\]](#)
- Skin Contact: Prolonged or repeated contact may lead to mild skin irritation.[\[3\]](#)[\[9\]](#)
- Inhalation: Inhalation of vapors or mists, particularly at elevated temperatures, may cause respiratory tract irritation.[\[10\]](#)
- Ingestion: Ingestion of large quantities may cause gastrointestinal discomfort.[\[10\]](#) It is considered to have low toxicity if swallowed.[\[9\]](#)
- Combustibility: Glycerol diacetate is a combustible liquid, meaning it can ignite, but not as readily as flammable liquids. It can form combustible mixtures at elevated temperatures.[\[3\]](#)

The primary risks associated with glycerol diacetate in a laboratory setting are related to direct contact and the potential for creating slippery surfaces in the event of a spill.[3]

Engineering Controls and Personal Protective Equipment (PPE)

The principle of a self-validating safety protocol dictates that reliance on personal protective equipment should be the final line of defense, after engineering and administrative controls have been implemented.

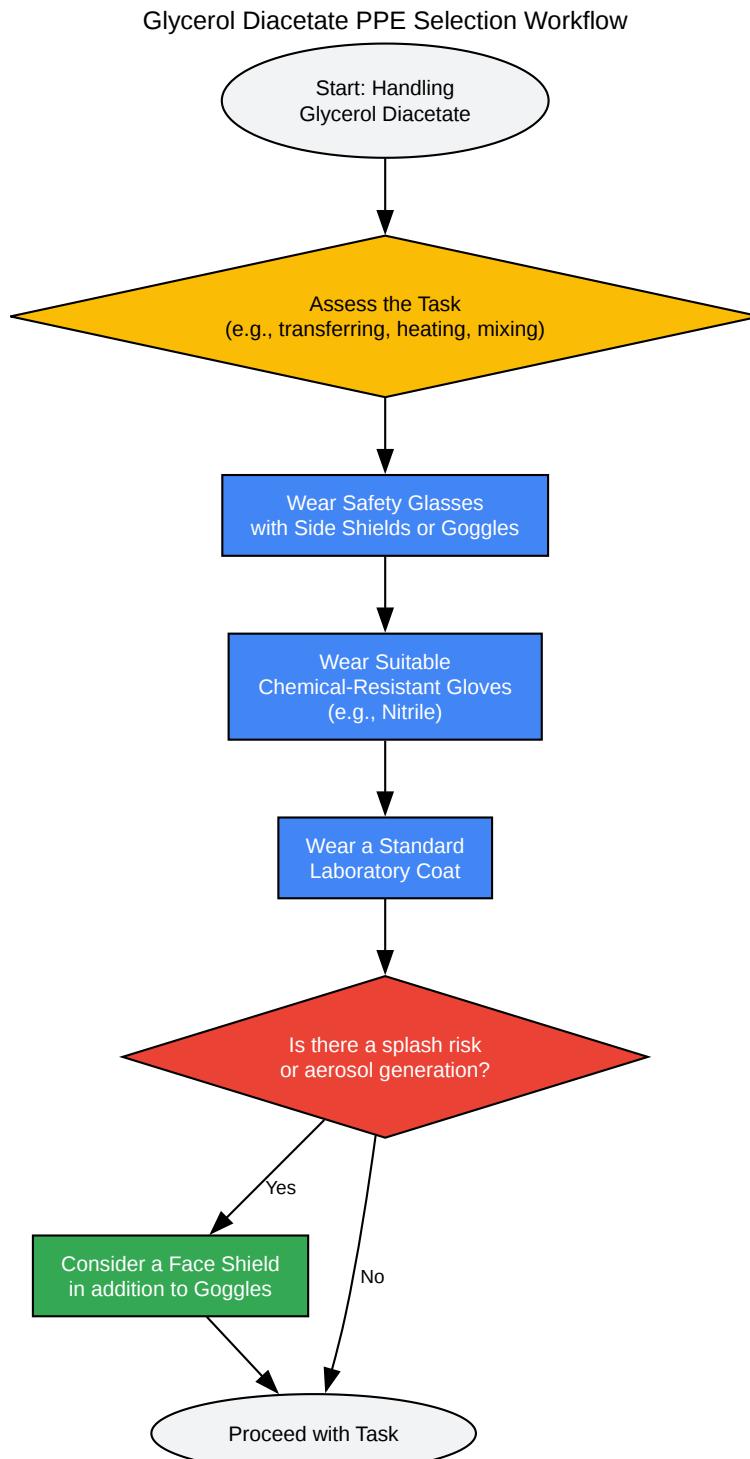
Engineering Controls

The causality behind recommending specific engineering controls is to minimize exposure at the source.

- Ventilation: Handle glycerol diacetate in a well-ventilated area to minimize the inhalation of any vapors that may form, especially when heated.[3][6] Standard laboratory ventilation is typically sufficient. A chemical fume hood is recommended if the substance is being heated or aerosolized.

Personal Protective Equipment (PPE)

The selection of PPE is a critical step in ensuring personal safety. The following diagram illustrates a logical workflow for selecting appropriate PPE when handling glycerol diacetate.



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Caption: Workflow for selecting appropriate PPE.

- Eye and Face Protection: Safety glasses with side shields or chemical safety goggles should be worn to prevent eye contact.[\[6\]](#)
- Hand Protection: Wear suitable chemical-resistant gloves, such as nitrile gloves, to prevent skin contact.[\[6\]](#) It is crucial to inspect gloves for any signs of degradation or puncture before use and to practice proper glove removal techniques to avoid contaminating the skin.
- Skin and Body Protection: A standard laboratory coat should be worn to protect against accidental splashes.[\[6\]](#)

Safe Handling and Experimental Protocols

Adherence to standardized protocols is essential for reproducible research and safety. The following protocols are designed to be self-validating by incorporating safety checks at each critical step.

Protocol for Preparing a Solution with Glycerol Diacetate

- Pre-use Inspection: Before handling, visually inspect the glycerol diacetate container for any signs of damage or leakage. Ensure the label is legible and the expiration date has not passed.
- Area Preparation: Ensure the work area, preferably within a well-ventilated space or fume hood, is clean and uncluttered.
- Don PPE: Following the PPE selection workflow, don a lab coat, safety glasses or goggles, and appropriate chemical-resistant gloves.
- Weighing/Measuring: If weighing, use a tared container on a calibrated balance. If measuring by volume, use appropriate glassware (e.g., graduated cylinder). Perform these actions carefully to avoid spills.
- Dispensing: Slowly add the glycerol diacetate to the solvent or other components of the solution, stirring as required. If the process involves heating, do so gradually and monitor the temperature to prevent decomposition, which can produce corrosive fumes of acrolein.

- Container Sealing: Tightly close the glycerol diacetate stock container immediately after use to prevent contamination and moisture absorption, as it is hygroscopic.[1]
- Post-use Cleanup: Clean any contaminated glassware and the work surface thoroughly.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[3]

Storage Requirements

Proper storage is critical to maintaining the chemical integrity of glycerol diacetate and ensuring a safe laboratory environment.

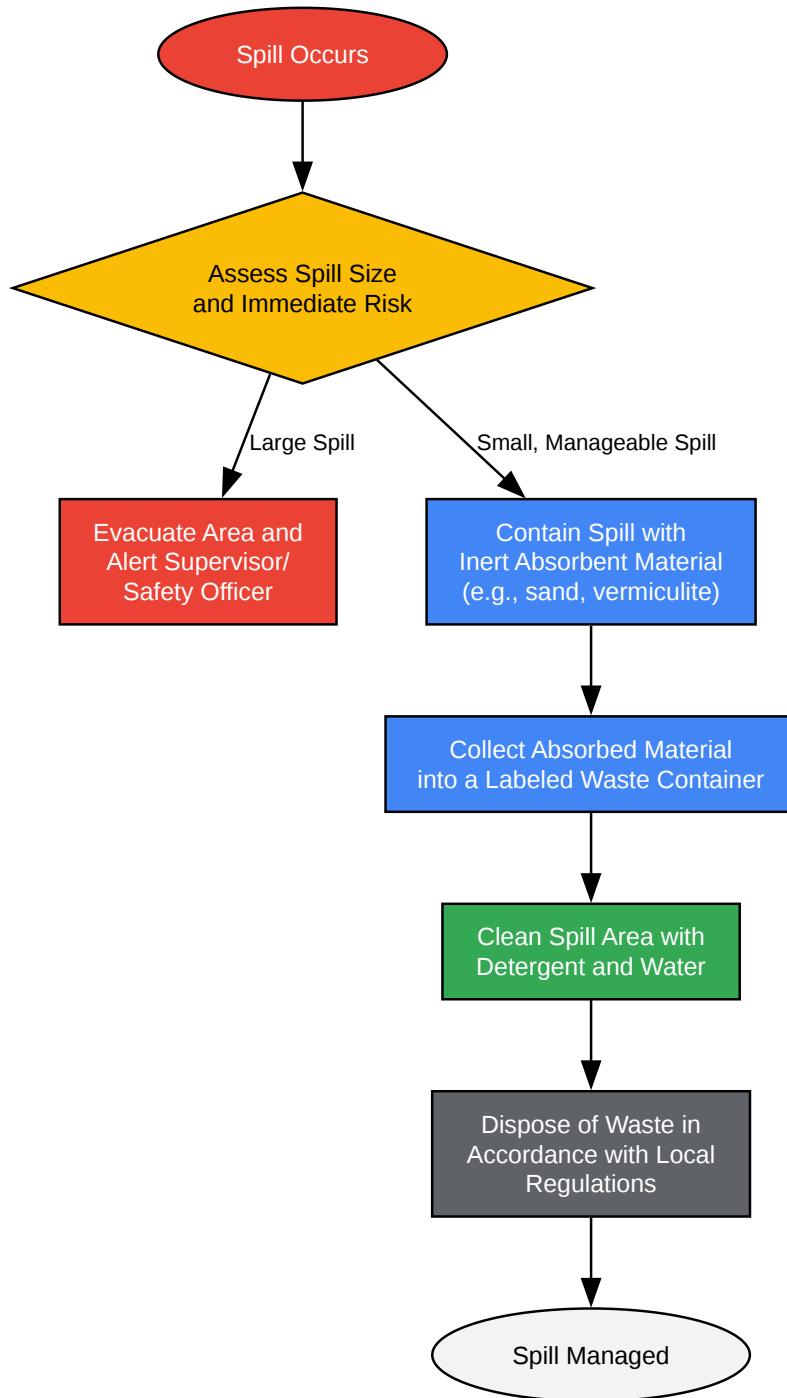
- Conditions: Store in a cool, dry, and well-ventilated area.[3][6]
- Containers: Keep containers tightly closed when not in use.
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[3]
- Sources of Ignition: Keep away from heat, sparks, open flames, and other sources of ignition.[3][6]

Spill and Emergency Procedures

Prompt and correct response to a spill or exposure is vital.

Emergency Response Flowchart for a Glycerol Diacetate Spill

Glycerol Diacetate Spill Response Flowchart

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Caption: Emergency response flowchart for a spill.

Protocol for Minor Spill Cleanup

- Ensure Safety: Evacuate non-essential personnel and ensure the area is well-ventilated.[6]
- Containment: Contain the spill using an inert absorbent material such as sand, vermiculite, or commercial sorbents.
- Absorption: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[7]
- Decontamination: Clean the affected area thoroughly with soap and water to remove any residue and mitigate the slipping hazard.[6]
- Disposal: Dispose of the contaminated materials in accordance with local, state, and federal regulations.

First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult or symptoms persist, seek medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical advice if irritation persists.
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek medical attention.

Waste Disposal

Chemical waste must be managed responsibly to protect the environment.

- Residues: Waste material from glycerol diacetate must be disposed of in accordance with national and local regulations.

- Containers: Do not reuse empty containers. Handle uncleaned containers as you would the product itself and dispose of them according to official regulations. It is best practice to leave chemicals in their original containers and not mix them with other waste.

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